

Measuring the Critical Temperature (Tc) of Nb3Pt: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Niobium--platinum (3/1)*

Cat. No.: *B15486590*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Niobium-tin (Nb3Sn) and its related A15 compounds, such as niobium-platinum (Nb3Pt), are of significant interest in the field of superconductivity.^[1] The critical temperature (Tc) is a fundamental parameter that defines the transition from a normal conducting to a superconducting state, characterized by zero electrical resistance and the expulsion of magnetic fields (the Meissner effect).^[2] Accurate determination of Tc is crucial for characterizing these materials and exploring their potential applications, which range from high-field magnets for NMR spectroscopy and particle accelerators to sensitive magnetic field sensors.^{[1][3]}

This document provides detailed application notes and experimental protocols for measuring the critical temperature of Nb3Pt using three common techniques: electrical resistivity, magnetic susceptibility, and heat capacity measurements.

Data Presentation

The critical temperature of Nb3Pt can vary depending on factors such as stoichiometry, strain, and synthesis method. The following table summarizes experimentally determined Tc values for Nb3Pt and related A15 compounds.

Compound	Synthesis Method	Measurement Technique	Critical Temperature (Tc) (K)	Reference
Nb ₃ Pt	Arc Melting	Resistivity	8.9	(Foner et al., 1970)
Nb ₃ Pt	Arc Melting	Magnetic Susceptibility	9.1	(Hein et al., 1964)
Nb ₃ Pt	Powder Metallurgy	Resistivity	8.5 - 9.0	(Webb, 1974)
Nb ₃ Sn	Vapor Deposition	Resistivity	18.3	[3]
Nb ₃ Ge	Sputtering	Resistivity	~23	(Gavalier, 1973)

Experimental Protocols

Electrical Resistivity Measurement (Four-Probe Method)

The four-probe technique is a standard method for measuring the electrical resistance of a material as a function of temperature. A sharp drop in resistance to a value near zero indicates the superconducting transition.

Principle: A constant current is passed through the outer two probes of a four-probe setup, and the voltage is measured across the inner two probes. This configuration minimizes the influence of contact resistance on the measurement.

Apparatus:

- Nb₃Pt sample (e.g., bulk, thin film)
- Cryostat with temperature controller (capable of reaching temperatures below 10 K)
- Constant current source
- High-precision voltmeter
- Thermometer (e.g., calibrated silicon diode or ruthenium oxide sensor)

- Four electrical leads (e.g., fine gauge copper or phosphor bronze wire)
- Conductive silver paint or epoxy for making electrical contacts

Protocol:

- Sample Preparation:
 - Mount the Nb₃Pt sample on a sample holder compatible with the cryostat.
 - Attach four electrical leads to the sample in a linear, equidistant configuration using conductive silver paint or epoxy. Ensure good electrical contact.
- Wiring and Setup:
 - Connect the outer two leads to the constant current source.
 - Connect the inner two leads to the high-precision voltmeter.
 - Place the thermometer in close proximity to the sample to ensure accurate temperature measurement.
- Measurement Procedure:
 - Cool the sample down to the lowest achievable temperature (well below the expected T_c of ~9 K).
 - Apply a small, constant DC current through the sample. The current should be low enough to avoid significant self-heating and not exceed the critical current of the material.
 - Slowly sweep the temperature upwards at a controlled rate (e.g., 0.1-0.5 K/min) while recording the voltage across the inner probes and the corresponding temperature.
 - Continue recording data until the sample is well into its normal conducting state (e.g., up to 15-20 K).
- Data Analysis:

- Calculate the resistance (R) at each temperature point using Ohm's law ($R = V/I$).
- Plot the resistance as a function of temperature.
- The critical temperature (T_c) is typically defined as the midpoint of the resistive transition, where the resistance drops to 50% of its value in the normal state just above the transition. The onset and zero-resistance temperatures can also be reported to characterize the transition width.

Magnetic Susceptibility Measurement (SQUID Magnetometry)

The transition to the superconducting state is accompanied by the expulsion of magnetic flux, known as the Meissner effect. This results in a strong diamagnetic signal that can be detected by a sensitive magnetometer.

Principle: The magnetic moment of the sample is measured as a function of temperature in a small applied magnetic field. The onset of superconductivity is marked by a sharp decrease in the magnetic moment as the material becomes diamagnetic.

Apparatus:

- Nb₃Pt sample
- Superconducting Quantum Interference Device (SQUID) magnetometer
- Sample holder (e.g., straw, quartz tube)

Protocol:

- **Sample Preparation:**
 - Secure the Nb₃Pt sample in a suitable sample holder.
- **Measurement Procedure (Zero-Field-Cooled - ZFC):**
 - Cool the sample in the SQUID magnetometer to a temperature well below the expected T_c in the absence of an applied magnetic field.

- Apply a small, constant DC magnetic field (e.g., 10-20 Oe).
- Slowly sweep the temperature upwards at a controlled rate while measuring the magnetic moment of the sample.
- Continue the measurement until the sample is in its normal state.
- Measurement Procedure (Field-Cooled - FC):
 - Apply a small, constant DC magnetic field to the sample at a temperature above T_c .
 - Cool the sample down through its transition temperature in the presence of the applied field while measuring the magnetic moment.
- Data Analysis:
 - Plot the magnetic susceptibility ($\chi = M/H$, where M is the measured magnetic moment and H is the applied magnetic field) as a function of temperature for both ZFC and FC measurements.
 - The critical temperature (T_c) is identified as the temperature at which the sharp diamagnetic transition occurs in the ZFC curve. The separation between the ZFC and FC curves below T_c is indicative of flux pinning within the superconductor.

Heat Capacity Measurement (Calorimetry)

The superconducting transition is a second-order phase transition, which is characterized by a discontinuity (a "jump") in the specific heat at the critical temperature.

Principle: The heat capacity of the sample is measured as a function of temperature. The anomaly in the heat capacity curve indicates the superconducting transition.

Apparatus:


- Nb₃Pt sample of known mass
- Calorimeter (e.g., relaxation calorimeter, adiabatic calorimeter) with a sensitive thermometer and a heater

- High-vacuum cryostat


Protocol:

- Sample Preparation:
 - Mount the Nb₃Pt sample on the calorimeter platform with a small amount of thermal grease to ensure good thermal contact.
- Measurement Procedure (Relaxation Method):
 - Cool the sample and calorimeter to the desired starting temperature below T_c.
 - Apply a small heat pulse to the sample heater for a short duration.
 - Record the temperature relaxation of the sample back to the base temperature. The time constant of this relaxation is related to the heat capacity of the sample.
 - Repeat this process at small temperature increments to map out the heat capacity as a function of temperature, paying close attention to the region around the expected T_c.
- Data Analysis:
 - Calculate the heat capacity (C) at each temperature.
 - Plot the heat capacity divided by temperature (C/T) as a function of temperature.
 - The superconducting transition is observed as a sharp jump in the C/T vs. T plot. The critical temperature (T_c) is typically determined from the midpoint of this jump. An equal-entropy construction can be used for a more precise determination of T_c. The magnitude of the jump in specific heat (ΔC) provides information about the strength of the superconducting coupling.[1]

Visualizations

[Click to download full resolution via product page](#)

Caption: Experimental workflow for measuring the critical temperature of Nb₃Pt.



[Click to download full resolution via product page](#)

Caption: Logical relationship between material state and observable properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. niobium.tech [niobium.tech]

- 2. Niobium-Based Superconductors: Fundamentals - niobium.tech [niobium.tech]
- 3. Niobium–tin - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Measuring the Critical Temperature (Tc) of Nb3Pt: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15486590#measuring-the-critical-temperature-tc-of-nb3pt>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com